Technical Guide: Physicochemical Properties of AZD4694 Precursor

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *AZD4694 Precursor*

Cat. No.: *B8698694*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physicochemical properties of the precursor molecule used in the synthesis of AZD4694, a significant radioligand for positron emission tomography (PET) imaging of amyloid-β plaques.

Quantitative Data Summary

The precursor for AZD4694, also known by the identifier AZ13040214, possesses the following molecular characteristics[1]:

Property	Value
Molecular Formula	$C_{22}H_{25}N_3O_7$
Molecular Weight	443.45 g/mol
Purity	98.79%
CAS Number	1211333-20-8

© 2026 BenchChem. All rights reserved.

Synthesis and Experimental Context

The **AZD4694 precursor** is integral to the synthesis of [^{18}F]AZD4694 and [^{11}C]AZD4694, which are used in PET imaging to visualize amyloid-β deposits in the brain, a hallmark of Alzheimer's disease[1][2]. The synthesis of the radiolabeled AZD4694 involves the N-^{11}C-methylation or radiofluorination of this precursor molecule[2][3].

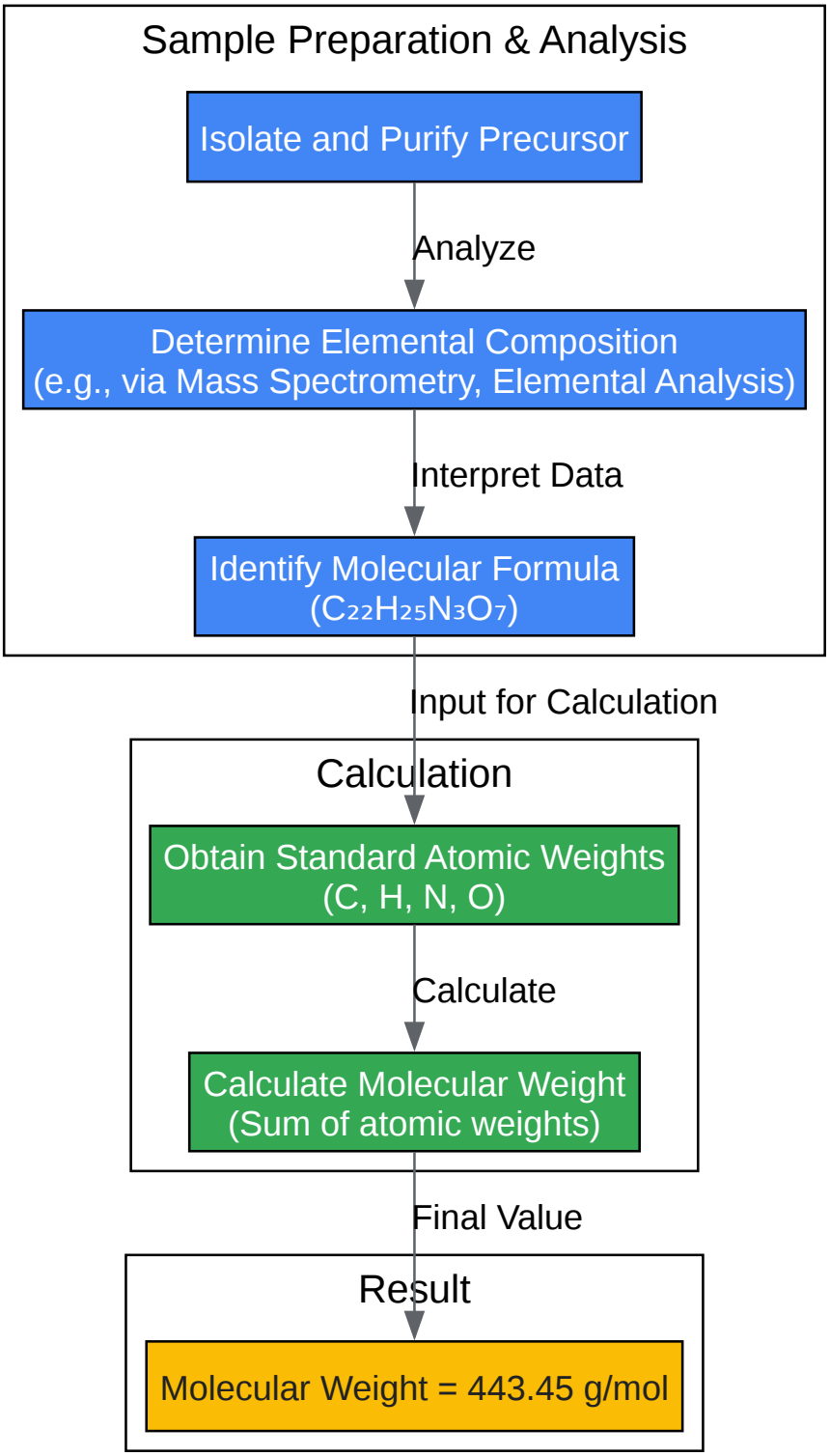
For instance, the preparation of [^{11}C]AZD4694 involves a four-step convergent synthesis to obtain the immediate unlabeled precursor, followed by N-^{11}C-methylation using [^{11}C]methyl iodide[2]. Similarly, the production of ^{18}F-AZD4694 involves the radiofluorination of the corresponding N-Boc–protected nitro precursor, followed by acidic deprotection[3].

Experimental Workflow Visualization

The general workflow for determining the molecular weight of a chemical compound like the **AZD4694 precursor** is outlined below. This process is fundamental in analytical chemistry and crucial for the characterization of new molecules in drug development.

© 2026 BenchChem. All rights reserved.

Workflow for Molecular Weight Determination



Click to download full resolution via product page

A simplified workflow for determining the molecular weight of the **AZD4694 precursor**.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. AZD4694 Precursor - MedChem Express [bioscience.co.uk]
- 2. Synthesis, radiolabeling, and in vivo pharmacokinetic evaluation of the amyloid beta radioligand [11C]AZD4694 in nonhuman primates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. jnm.snmjournals.org [jnm.snmjournals.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of AZD4694 Precursor]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8698694/docs#technical-guide-physicochemical-properties-of-azd4694-precursor]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.